

Technical Guide: Molecular Weight of 4-(Benzyloxy)-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 4-(Benzyloxy)-2-hydroxybenzaldehyde

Cat. No.: B183881

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed breakdown of the molecular weight determination for the chemical compound **4-(Benzyloxy)-2-hydroxybenzaldehyde**. The information herein is based on established chemical principles and standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).

Compound Identification

The first step in determining the molecular weight is to ascertain the precise molecular formula of the compound.

- Compound Name: **4-(Benzyloxy)-2-hydroxybenzaldehyde**
- Molecular Formula: $C_{14}H_{12}O_3$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

This formula indicates that each molecule of the compound is composed of 14 carbon atoms, 12 hydrogen atoms, and 3 oxygen atoms.

Data Presentation: Atomic Composition and Standard Weights

The molecular weight is the sum of the atomic weights of all constituent atoms in the molecule. The standard atomic weights, as provided by IUPAC, are used for this calculation.^[5] These weights represent a weighted average of the masses of an element's naturally occurring isotopes.

Table 1: Atomic Composition and Standard Atomic Weights

Element	Symbol	Atom Count in Formula	Standard Atomic Weight (g/mol)
Carbon	C	14	[12.0096, 12.0116]
Hydrogen	H	12	[1.00784, 1.00811]

| Oxygen | O | 3 | [15.99903, 15.99977] |

For practical calculations, a conventional, abridged value is often used.

Calculation of Molecular Weight

Using the abridged atomic weights for carbon (12.011 g/mol), hydrogen (1.008 g/mol), and oxygen (15.999 g/mol), the molecular weight is calculated as follows.

Table 2: Molecular Weight Calculation

Element	Atom Count	Atomic Weight (g/mol)	Total Weight Contribution (g/mol)
Carbon	14	12.011	168.154
Hydrogen	12	1.008	12.096
Oxygen	3	15.999	47.997

| Total | | Molecular Weight | 228.247 g/mol |

The calculated molecular weight of **4-(Benzyloxy)-2-hydroxybenzaldehyde** is approximately 228.25 g/mol . This value is consistent with figures published in chemical databases.^{[1][2][4][6]}

Experimental Protocols

The determination of molecular weight from a known chemical formula is a computational task based on internationally accepted standard atomic weights. Therefore, a direct experimental protocol for its calculation is not applicable.

However, in a laboratory setting, the molecular weight of a compound like **4-(Benzyloxy)-2-hydroxybenzaldehyde** can be experimentally verified using techniques such as:

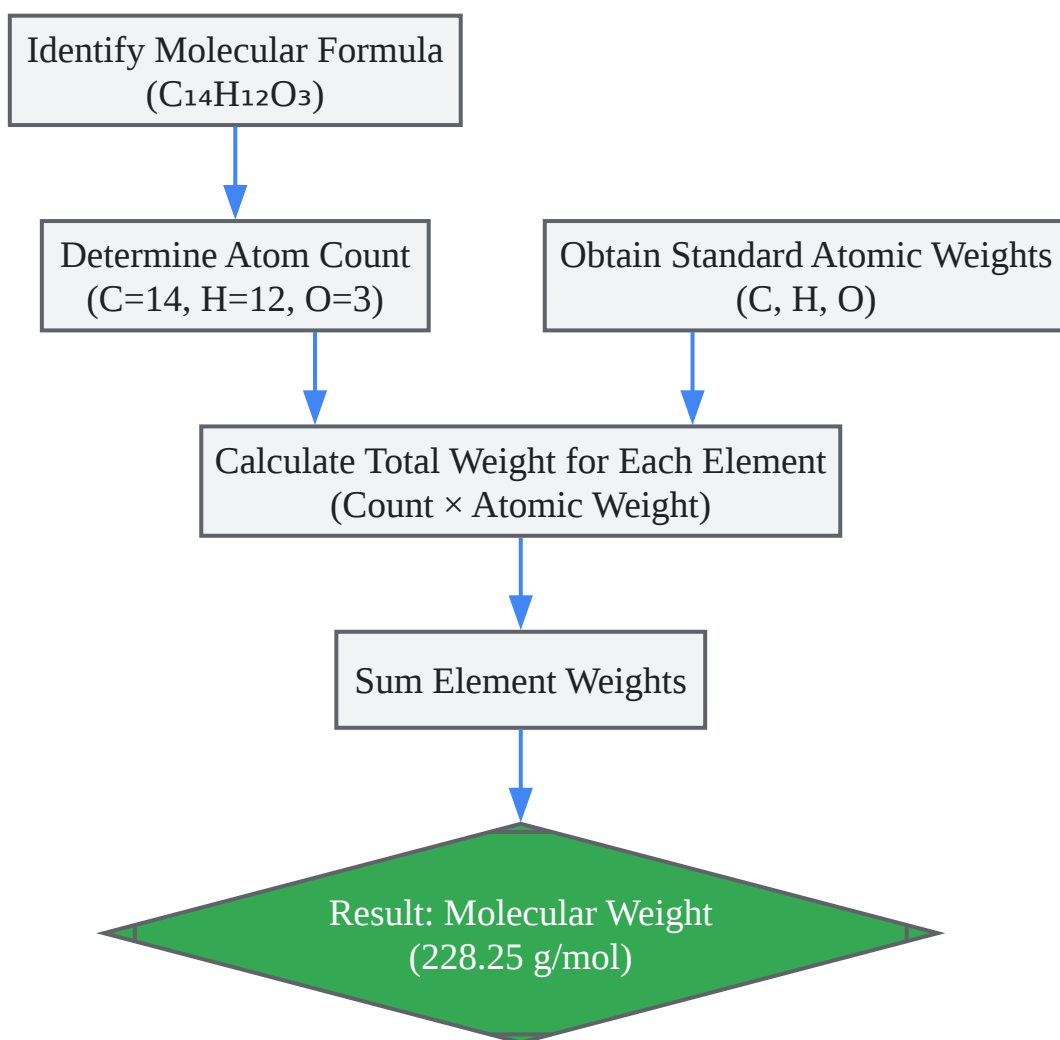
- **Mass Spectrometry:** This is a primary technique used to measure the mass-to-charge ratio of ions. The molecular ion peak (M⁺) in the mass spectrum corresponds to the molecular weight of the compound.
- **Cryoscopy or Ebullioscopy:** These colligative property measurements, which involve observing the freezing point depression or boiling point elevation of a solvent upon addition of the solute, can also be used to determine molar mass.

These methods provide experimental validation for the computationally derived molecular weight.

Logical Relationships and Visualizations

Visual diagrams are essential for representing complex systems like signaling pathways or experimental workflows. However, for the fundamental calculation of a compound's molecular weight, such diagrams are not applicable as the process is a direct mathematical calculation based on the compound's atomic composition.

The logical relationship for this calculation is a simple summation, as illustrated in the workflow below.



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Caption: Workflow for calculating molecular weight.

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- 6. 4-BENZYLOXY-2-HYDROXYBENZALDEHYDE price,buy 4-BENZYLOXY-2-HYDROXYBENZALDEHYDE - chemicalbook [chemicalbook.com]
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